

A Comprehensive Guide to the Safe Disposal of 1,3-Dibromo-5-iodobenzene

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Compound of Interest

Compound Name: 1,3-Dibromo-5-iodobenzene

Cat. No.: B009818

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Understanding the Compound: Hazard Profile of 1,3-Dibromo-5-iodobenzene

1,3-Dibromo-5-iodobenzene (CAS No. 19752-57-9) is a halogenated aromatic compound.^[1] Its chemical structure, featuring bromine and iodine atoms on a benzene ring, dictates its reactivity and hazard profile. It is crucial to recognize that this compound is classified as a hazardous substance.

Key Hazards:

- **Skin and Eye Irritation:** Direct contact can cause significant skin and serious eye irritation.^[2]^[3]
- **Respiratory Irritation:** Inhalation of dust or vapors may lead to respiratory irritation.^[3]^[4]
- **Environmental Hazard:** Halogenated compounds can be persistent in the environment and require specific disposal methods to prevent contamination.^[5]

Property[6]	Value
Molecular Formula	C ₆ H ₃ Br ₂ I
Molecular Weight	361.8 g/mol
Appearance	Light yellow to brown powder or crystals
Melting Point	124.4-124.7 °C
Storage	Keep in a dark, dry place at room temperature

Immediate Safety Protocols: Personal Protective Equipment (PPE) and Handling

Before handling **1,3-Dibromo-5-iodobenzene**, a thorough risk assessment should be conducted. The following personal protective equipment is mandatory to minimize exposure.

- **Eye and Face Protection:** Chemical safety goggles are essential. In situations with a higher risk of splashing, a face shield should also be worn.
- **Skin Protection:**
 - **Gloves:** Wear chemical-impermeable gloves. Nitrile rubber gloves are a common choice, but it is crucial to consult the glove manufacturer's compatibility chart for the specific breakthrough time.[7]
 - **Lab Coat:** A fully buttoned lab coat must be worn to protect against accidental skin contact.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhaling dust or vapors.[8] If a fume hood is not available or if airborne concentrations are expected to be high, a respirator may be necessary.[9]

Spill Management: A Step-by-Step Emergency Response

In the event of a spill, immediate and decisive action is required to contain the material and mitigate exposure.

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated to disperse any airborne dust or vapors.
- **Contain the Spill:** Use an inert absorbent material, such as sand or silica gel, to contain the spill.^[5] Do not use combustible materials like sawdust.
- **Clean-up:** Carefully sweep up the absorbed material and place it into a suitable, labeled container for hazardous waste.^[5] Avoid creating dust. Use spark-proof tools if there is any risk of ignition.^[8]
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent. All cleaning materials must also be collected and disposed of as hazardous waste.
- **Report:** Report the incident to your institution's Environmental Health and Safety (EHS) department.

The Core Directive: Proper Disposal Procedures

The disposal of **1,3-Dibromo-5-iodobenzene** is strictly regulated to protect human health and the environment. Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[2][7]}

Waste Segregation: The First Principle

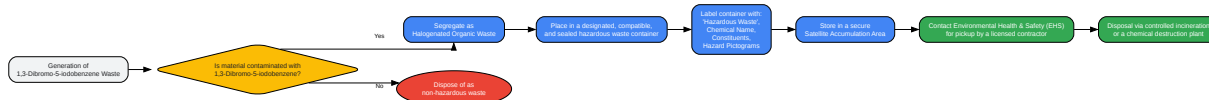
As a halogenated organic compound, **1,3-Dibromo-5-iodobenzene** must be segregated from non-halogenated waste streams.^{[1][10]} This is because the incineration processes for these two types of waste are different, and mixing them can lead to the formation of hazardous byproducts and damage to disposal facilities.

Step-by-Step Disposal Protocol:

- **Waste Collection:**

- Collect all waste containing **1,3-Dibromo-5-iodobenzene**, including contaminated labware (e.g., pipette tips, weighing boats) and spill cleanup materials, in a designated hazardous waste container.
- The container must be made of a compatible material (e.g., high-density polyethylene) and be in good condition to prevent leaks.[\[7\]](#)[\[11\]](#)
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - Identify the contents, including the full chemical name: "**1,3-Dibromo-5-iodobenzene**."
 - List all constituents and their approximate percentages.
 - Affix the appropriate hazard pictograms (e.g., irritant, environmental hazard).[\[2\]](#)[\[3\]](#)
- Storage:
 - Store the sealed waste container in a designated and secure satellite accumulation area.
 - The storage area should be cool, dry, and well-ventilated, away from sources of ignition and incompatible materials.[\[5\]](#)[\[7\]](#)
 - Ensure the container is kept closed except when adding waste.[\[10\]](#)
- Final Disposal:
 - The primary and recommended method for the disposal of **1,3-Dibromo-5-iodobenzene** is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#)
 - Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste by a certified contractor.

Below is a decision-making workflow for the proper disposal of **1,3-Dibromo-5-iodobenzene**.



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